

Application Notes and Protocols: OICR-41103

NanoBRET Assay

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Compound of Interest

Compound Name: OICR-41103

Cat. No.: B15621836

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Introduction

OICR-41103 is a potent and selective chemical probe for DCAF1 (DDB1-Cul4 associated factor 1), a substrate receptor for the CRL4 E3 ubiquitin ligase.[1][2][3] DCAF1 is implicated in various cellular processes, including cell cycle regulation and protein degradation, and is a target of interest in oncology and antiviral therapies.[2][3] The NanoBRET™ (Bioluminescence Resonance Energy Transfer) assay is a proximity-based method used to measure the engagement of a target protein by a small molecule within living cells.[4][5][6] This document provides a detailed protocol for a NanoBRET™ target engagement assay to characterize the interaction of **OICR-41103** with the WD40 domain of DCAF1.

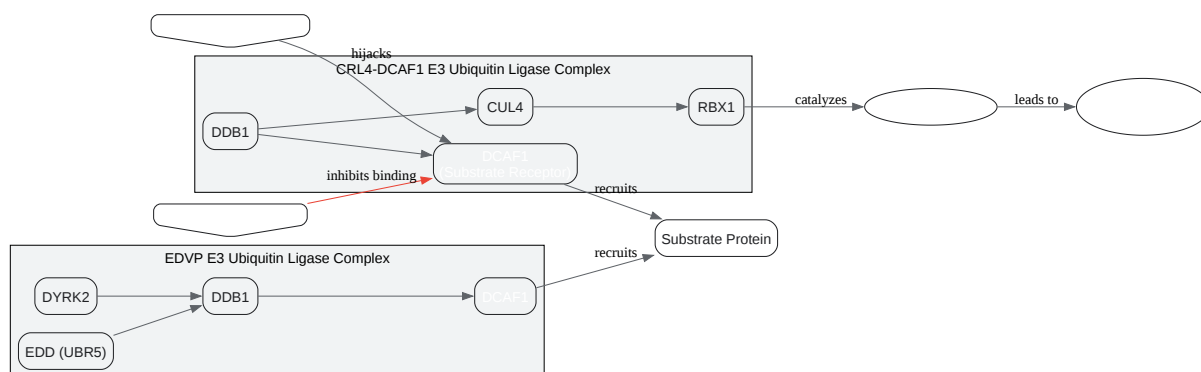
Principle of the Assay

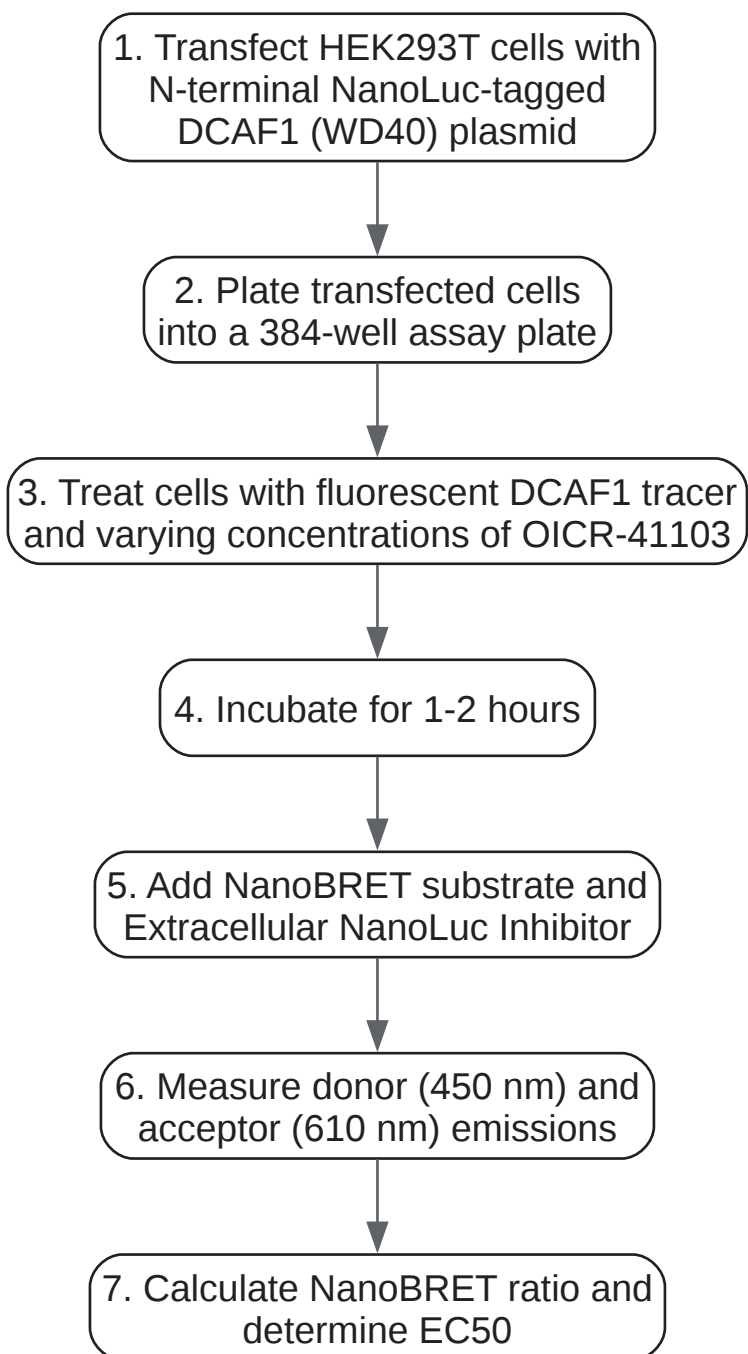
The NanoBRET™ Target Engagement assay for **OICR-41103** works on the principle of competitive displacement.[6][7] The target protein, DCAF1 (specifically its WD40 domain), is fused to NanoLuc® (NLuc) luciferase, a bright energy donor.[8] A fluorescently labeled tracer molecule that binds to the DCAF1 WD40 domain acts as the energy acceptor. When the tracer is bound to the NLuc-DCAF1 fusion protein, their close proximity allows for energy transfer from the NLuc donor to the fluorescent acceptor upon addition of the NLuc substrate, generating a BRET signal.[4][5][9] When an unlabeled compound like **OICR-41103** is introduced, it competes with the tracer for binding to DCAF1.[6] This displacement of the tracer

leads to a decrease in the BRET signal in a dose-dependent manner, which can be used to determine the potency of the test compound.[8]

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the DCAF1 signaling pathway and the experimental workflow of the **OICR-41103** NanoBRET assay.





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